

An In-depth Technical Guide to 5-Fluoronicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Fluoronicotinaldehyde

CAS No.: 39891-04-8

Cat. No.: B1315728

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This guide provides an in-depth technical overview of **5-Fluoronicotinaldehyde**, a key building block in modern medicinal chemistry. Tailored for researchers, scientists, and drug development professionals, this document synthesizes core chemical data, practical methodologies, and strategic insights into its application, grounded in established scientific principles.

Introduction: The Strategic Importance of 5-Fluoronicotinaldehyde

5-Fluoronicotinaldehyde (CAS No. 39891-04-8) is a pyridine-based organic compound distinguished by a fluorine atom at the 5-position and an aldehyde group at the 3-position.^[1] This specific arrangement of functional groups makes it a highly valuable and versatile intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.^[1]

The strategic incorporation of fluorine into bioactive molecules is a cornerstone of modern drug design. The fluorine atom, with its high electronegativity and small van der Waals radius, can

profoundly influence a molecule's pharmacokinetic and physicochemical properties.^[2] These influences include:

- **Enhanced Metabolic Stability:** The strength of the carbon-fluorine bond often protects adjacent positions from oxidative metabolism, increasing the drug's half-life.^[2]
- **Increased Binding Affinity:** Fluorine can alter the electronic properties (pKa) of a molecule, leading to more potent interactions with biological targets.^[3]
- **Improved Membrane Permeability:** The lipophilicity introduced by fluorine can enhance a molecule's ability to cross cellular membranes.^{[3][4]}

5-Fluoronicotinaldehyde serves as a readily available scaffold that introduces both a key pharmacophore (the pyridine ring) and this strategic fluorine atom, making it a compound of significant interest for drug discovery programs.^[1]

Core Physicochemical and Spectroscopic Data

A comprehensive understanding of a reagent's physical and chemical properties is fundamental to its effective use in synthesis and process development.

Physicochemical Properties

The key properties of **5-Fluoronicotinaldehyde** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	39891-04-8	[5][6]
Molecular Formula	C ₆ H ₄ FNO	[5][6]
Molecular Weight	125.10 g/mol	[5][6]
Appearance	Colorless to pale yellow liquid or solid	[1]
Density	~1.3 g/cm ³	[6]
Boiling Point	188.6 °C at 760 mmHg; 71-76 °C at 10 Torr	[5][6]
Flash Point	~68 °C	[5][6]
Refractive Index	~1.544	[6]
InChI Key	FEPXZFGQVDIXMZ-UHFFFAOYSA-N	[7]
SMILES	<chem>C1=C(C=NC=C1F)C=O</chem>	[1]

Analytical Profile: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) is essential for confirming the structure and purity of **5-Fluoronicotinaldehyde**. While specific shifts can vary slightly based on the solvent and concentration, the following are characteristic resonances:

- ¹H NMR: The proton spectrum will show distinct signals for the aldehyde proton (typically δ 9.5-10.5 ppm) and the three aromatic protons on the pyridine ring (typically δ 7.5-9.0 ppm), with coupling patterns dictated by their positions relative to the nitrogen and fluorine atoms.
- ¹³C NMR: The carbon spectrum is characterized by the aldehyde carbonyl carbon (δ > 190 ppm) and the aromatic carbons. The carbon directly bonded to the fluorine will exhibit a large one-bond C-F coupling constant (¹JCF), which is a definitive diagnostic feature.
- ¹⁹F NMR: A single resonance is expected, with its chemical shift providing confirmation of the fluorine's chemical environment.

Synthesis and Reactivity

Synthetic Pathways

The synthesis of **5-Fluoronicotinaldehyde** is typically achieved through multi-step sequences starting from commercially available pyridine derivatives. While various proprietary methods exist, common strategies involve the oxidation of the corresponding alcohol (5-fluoro-3-pyridinemethanol) or the reduction of a corresponding ester or nitrile. The choice of reagents is critical to avoid unwanted side reactions with the sensitive aldehyde group and the pyridine ring.

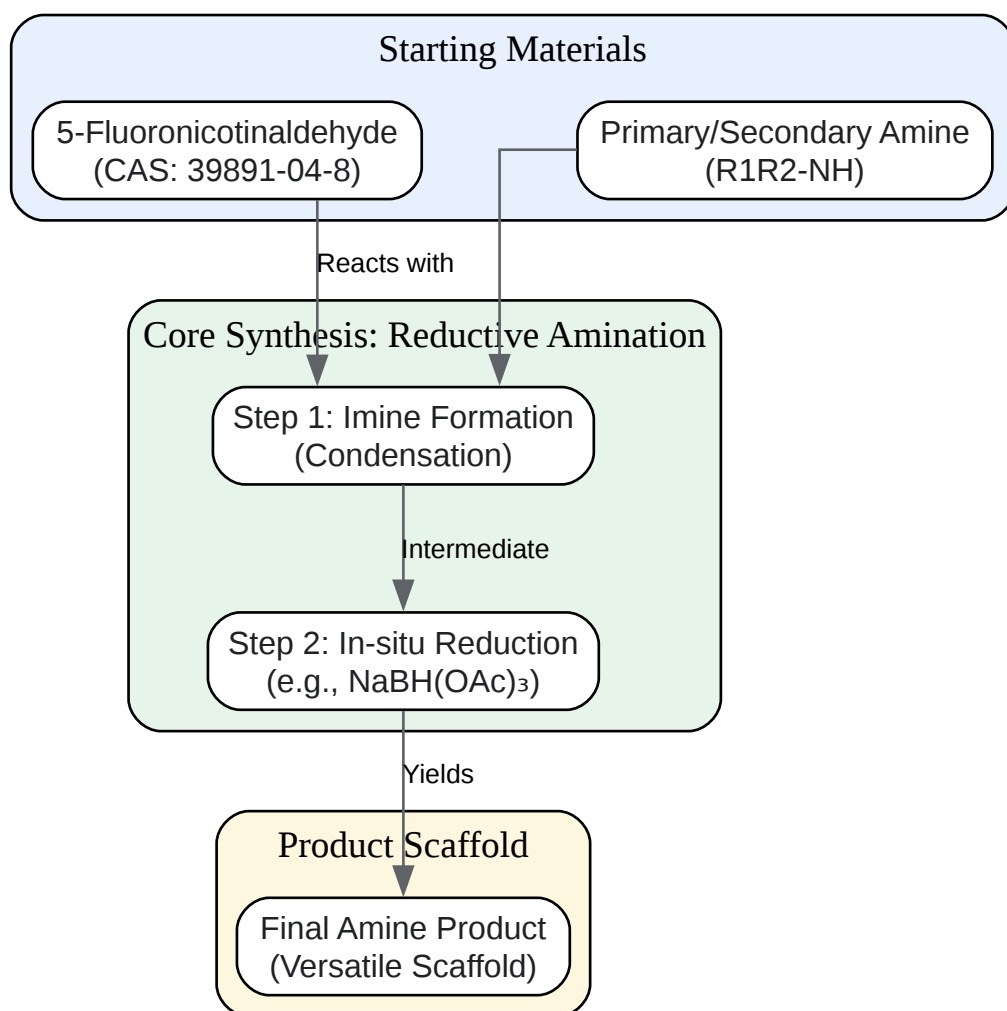
Core Reactivity: The Aldehyde as a Synthetic Linchpin

The chemical utility of **5-Fluoronicotinaldehyde** is dominated by the reactivity of its aldehyde functional group.^[1] This group is an electrophilic center, readily participating in a wide array of classical and modern organic transformations.

Key Reactions Include:

- **Reductive Amination:** This is arguably the most critical reaction for medicinal chemistry applications. The aldehyde first reacts with a primary or secondary amine to form an imine intermediate, which is then reduced in situ (e.g., with sodium triacetoxyborohydride, $\text{NaBH}(\text{OAc})_3$) to yield the corresponding amine. This robust and high-yielding reaction is a workhorse for building molecular complexity.
- **Wittig and Horner-Wadsworth-Emmons Reactions:** These reactions allow for the conversion of the aldehyde into an alkene, providing a scaffold for further functionalization.
- **Grignard and Organolithium Additions:** Nucleophilic addition of organometallic reagents to the aldehyde carbonyl yields secondary alcohols, which are versatile intermediates for subsequent transformations.
- **Oxidation:** The aldehyde can be easily oxidized to the corresponding carboxylic acid (5-fluoronicotinic acid) using standard oxidants (e.g., potassium permanganate or Jones reagent), providing another key functional group for amide bond formation.

Below is a conceptual workflow illustrating the central role of **5-Fluoronicotinaldehyde** in a typical drug discovery synthesis, focusing on the highly reliable reductive amination pathway.



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Caption: Reductive amination workflow using **5-Fluoronicotinaldehyde**.

Applications in Drug Discovery and Medicinal Chemistry

The true value of **5-Fluoronicotinaldehyde** is demonstrated by its application as a precursor to biologically active molecules. The fluoropyridine motif is present in numerous clinical candidates and approved drugs. The fluorine atom can block metabolic attack, while the pyridine nitrogen can act as a hydrogen bond acceptor, improving solubility and target engagement.

A prominent application is in the development of PET (Positron Emission Tomography) imaging agents. The stable ^{19}F atom can be substituted with the positron-emitting ^{18}F isotope (half-life ~110 minutes).[8][9] Synthesizing a drug candidate with an ^{18}F label allows researchers to non-invasively visualize the drug's distribution, target engagement, and pharmacokinetics in living subjects, accelerating clinical development.[3] **5-Fluoronicotinaldehyde** is an ideal precursor for such syntheses, providing a direct route to ^{18}F -labeled pyridine compounds.[9]

Safety, Handling, and Storage

As with any active chemical reagent, adherence to strict safety protocols is mandatory.

- Hazard Identification: **5-Fluoronicotinaldehyde** is classified as an irritant.[5][6] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[10] Some data suggests it may also cause an allergic skin reaction (H317).[10]
- Personal Protective Equipment (PPE): Always handle this compound in a well-ventilated area or a chemical fume hood.[11] Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[10][12]
- Handling: Avoid contact with skin, eyes, and clothing.[11][13] Avoid breathing vapors or mists.[10] Use non-sparking tools and prevent fire caused by electrostatic discharge.[11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][13] It may be sensitive to air, so storage under an inert atmosphere (e.g., argon or nitrogen) is recommended.[13] Keep away from incompatible materials such as strong oxidizing agents.[13]
- Spill Response: In case of a spill, absorb with an inert material like sand or vermiculite and place in a suitable, labeled container for disposal.[10] Evacuate the area and ensure adequate ventilation.[12]

Always consult the most current Safety Data Sheet (SDS) from your supplier before use.

Conclusion

5-Fluoronicotinaldehyde is more than just a simple aldehyde; it is a strategically designed building block that provides a direct entry point to fluorinated pyridine scaffolds. Its predictable

reactivity, combined with the beneficial properties imparted by the fluorine atom, ensures its continued importance in the fields of medicinal chemistry, drug discovery, and agrochemical synthesis. A thorough understanding of its properties, reactivity, and handling requirements is essential for any scientist looking to leverage its potential in their research and development programs.

References

- **5-Fluoronicotinaldehyde** | 39891-04-8. BuyersGuideChem. Available at: [\[Link\]](#)
- **5-Fluoronicotinaldehyde** Safety Data Sheet. Hangzhou Zhihua Technology Co., Ltd. Available at: [\[Link\]](#)
- Supporting Information for a scientific article. Royal Society of Chemistry. Available at: [\[Link\]](#)
- 2-Fluoropyridine-5-carboxaldehyde CAS 677728-92-6. Caming Pharmaceutical Ltd. Available at: [\[Link\]](#)
- ^1H NMR spectrum of Compound 32. The Royal Society of Chemistry. Available at: [\[Link\]](#)
- Chem 117 Reference Spectra Spring 2011. University Course Material. Available at: [\[Link\]](#)
- NMR Chemical Shifts. University Course Material. Available at: [\[Link\]](#)
- Gillis, E. P., Eastman, K. J., Hill, M. D., Donnelly, D. J., & Meanwell, N. A. (2015). Applications of Fluorine in Medicinal Chemistry. *Journal of Medicinal Chemistry*, 58(21), 8315–8359. Available at: [\[Link\]](#)
- NMR Spectroscopy :: ^1H NMR Chemical Shifts. Organic Chemistry Data. Available at: [\[Link\]](#)
- The role of fluorine in medicinal chemistry. ResearchGate. (2025-08-07). Available at: [\[Link\]](#)
- Synthetic Efforts toward the Synthesis of a Fluorinated Analog of 5-Aminolevulinic Acid. ACS Publications. (2024-08-27). Available at: [\[Link\]](#)
- Shah, P., & Westwell, A. D. (2007). The role of fluorine in medicinal chemistry. *Journal of Enzyme Inhibition and Medicinal Chemistry*, 22(5), 527–540. Available at: [\[Link\]](#)

- Synthesis method of 5-fluorouracil drug intermediate. Google Patents. (CN103121974A).
- Preparation method of 5-flucytosine. Google Patents. (CN103819412A).
- Synthetic Efforts toward the Synthesis of a Fluorinated Analog of 5-Aminolevulinic Acid. Semantic Scholar. (2024-08-27). Available at: [\[Link\]](#)

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Sources

- 1. CAS 39891-04-8: 5-Fluoronicotinaldehyde | CymitQuimica [cymitquimica.com]
- 2. researchgate.net [researchgate.net]
- 3. The role of fluorine in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Applications of Fluorine in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 5-Fluoronicotinaldehyde | 39891-04-8 - BuyersGuideChem [buyersguidechem.com]
- 6. echemi.com [echemi.com]
- 7. 5-Fluoronicotinaldehyde [sigmaaldrich.com]
- 8. Synthetic Efforts toward the Synthesis of a Fluorinated Analog of 5-Aminolevulinic Acid: Practical Synthesis of Racemic and Enantiomerically Defined 3-Fluoro-5-aminolevulinic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 39891-04-8 Name: 5-Fluoronicotinaldehyde [xixisys.com]
- 12. geneseo.edu [geneseo.edu]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Fluoronicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1315728/docs#an-in-depth-technical-guide-to-5-fluoronicotinaldehyde>]

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